

Synthesis of 3-Bromo-1-phenylpropan-1-ol: A Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-1-phenylpropan-1-ol

CAS No.: 34052-63-6

Cat. No.: B2642998

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CAS Number: 34052-63-6 Molecular Formula: C

H

BrO Molecular Weight: 215.09 g/mol Primary Application: Key chiral intermediate for the synthesis of Fluoxetine (Prozac®) and Tomoxetine.

Part 1: Executive Summary & Retrosynthetic Analysis

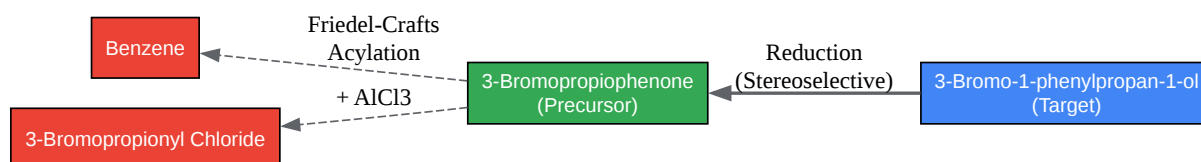
3-Bromo-1-phenylpropan-1-ol is a critical building block in the pharmaceutical industry, serving as the immediate precursor to the amino-alcohol core of selective serotonin reuptake inhibitors (SSRIs). Its synthesis is dominated by the reduction of 3-bromopropiophenone (3-bromo-1-phenylpropan-1-one), a pathway that offers scalability and access to high enantiomeric excess (ee) via asymmetric catalysis.

This guide details two primary protocols:

- **Racemic Synthesis:** A robust sodium borohydride reduction suitable for initial material generation.
- **Enantioselective Synthesis:** A Corey-Bakshi-Shibata (CBS) reduction to access the (S)- or (R)-enantiomer, essential for modern drug development standards.

Retrosynthetic Logic

The retrosynthetic disconnection reveals the 1,3-functionalized framework. The most reliable disconnection is at the C1-O bond (reduction) rather than C-C bond formation, avoiding the handling of unstable organometallics with leaving groups.



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Figure 1: Retrosynthetic analysis identifying 3-bromopropiophenone as the strategic intermediate.

Part 2: Synthesis Protocols

Method A: Chemoselective Reduction (Racemic)

Objective: Efficient synthesis of (±)-**3-bromo-1-phenylpropan-1-ol**. Scale: Laboratory (10–50 g).

1. Reaction Mechanism

Sodium borohydride (NaBH₄)

) is selected over Lithium Aluminum Hydride (LiAlH₄)

) to prevent the displacement of the alkyl bromide (reduction to alkane) or cyclization to the epoxide/oxetane under strongly basic conditions.

2. Reagents & Equipment

Reagent	Equiv. ^{[1][2]}	Role
3-Bromopropiophenone	1.0	Substrate
NaBH	0.5–0.6	Reducing Agent
Methanol (MeOH)	Solvent	Protic solvent for borohydride activation
CeCl		
·7H	1.0	Luche reagent (prevents conjugate reduction)
O (Optional)		

3. Step-by-Step Protocol

- Preparation: Dissolve 3-bromopropiophenone (10.0 g, 47 mmol) in anhydrous MeOH (100 mL) in a round-bottom flask equipped with a thermometer and magnetic stir bar.
- Cooling: Cool the solution to 0 °C using an ice bath. Critical: Low temperature prevents the formation of the epoxide side-product (1-phenyl-1,2-epoxypropane) via intramolecular S_N2.
- Addition: Add NaBH (1.0 g, 26 mmol) portion-wise over 30 minutes. Monitor gas evolution (H₂).
- Reaction: Stir at 0 °C for 1 hour, then allow to warm to room temperature (20–25 °C) for 1 hour. Monitor via TLC (Hexane/EtOAc 4:1).
- Quench: Carefully add saturated NH₄Cl solution (50 mL) to destroy excess hydride.
- Extraction: Evaporate MeOH under reduced pressure. Extract the aqueous residue with CH₂Cl₂.

Cl

(3 x 50 mL).

- Workup: Wash combined organics with brine, dry over anhydrous Na

SO

, and concentrate in vacuo.

- Purification: The crude oil is typically >95% pure. If necessary, purify via flash column chromatography (Silica gel, 10-20% EtOAc in Hexanes).

Yield: 90–95% (Colorless to pale yellow oil).

Method B: Enantioselective CBS Reduction

Objective: Synthesis of (R)- or (S)-**3-bromo-1-phenylpropan-1-ol** (>95% ee). Relevance: The (S)-enantiomer is the direct precursor to (S)-Fluoxetine.

1. The Catalytic System

The Corey-Bakshi-Shibata (CBS) reduction utilizes a chiral oxazaborolidine catalyst to direct the hydride attack.^{[3][4]}

- (S)-CBS Catalyst

yields (R)-Alcohol

- (R)-CBS Catalyst

yields (S)-Alcohol

2. Reagents

Reagent	Equiv.	Role
3-Bromopropiophenone	1.0	Substrate
(R)-Me-CBS (1M in Toluene)	0.1 (10 mol%)	Chiral Catalyst
Borane-THF (BH ·THF)	0.6–1.0	Stoichiometric Reductant
THF (Anhydrous)	Solvent	Aprotic solvent

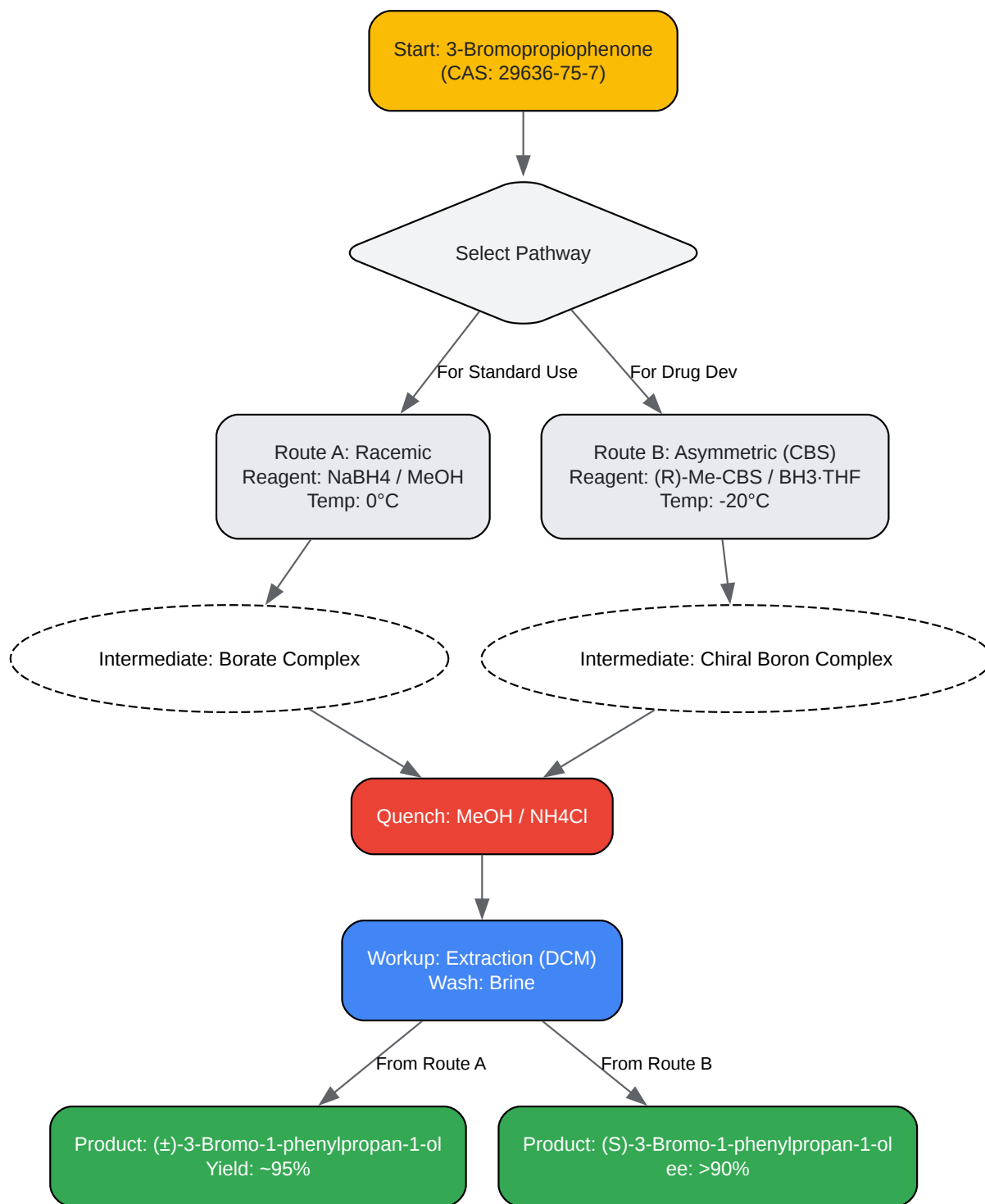
3. Step-by-Step Protocol

- **Catalyst Activation:** In a flame-dried Schlenk flask under Argon, charge (R)-Me-CBS solution (10 mol%).
- **Borane Addition:** Add BH
·THF (0.6 equiv) to the catalyst solution at room temperature. Stir for 15 minutes.
- **Substrate Addition:** Dissolve 3-bromopropiophenone in anhydrous THF.
- **Controlled Reduction:** Add the ketone solution slowly (via syringe pump) to the catalyst/borane mixture over 1 hour at -20 °C to 0 °C.
 - Note: Slow addition ensures the ketone concentration remains low, favoring the catalyzed pathway over the non-catalyzed background reduction.
- **Quench:** Add MeOH (caution: H evolution) to decompose the borane complex.
- **Workup:** Perform standard aqueous workup (1N HCl wash to remove catalyst residue, followed by extraction).
- **Characterization:** Determine enantiomeric excess (ee) via Chiral HPLC (Chiralcel OD-H column, Hexane/IPA).

Part 3: Process Visualization

Reaction Scheme & Workflow

The following diagram illustrates the parallel pathways and the critical decision points for stereochemical control.



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Figure 2: Decision matrix for synthesis of **3-Bromo-1-phenylpropan-1-ol**.

Part 4: Analytical Data & Safety

Characterization Data

Property	Value	Notes
Appearance	Colorless to pale yellow oil	Darkens upon storage
Boiling Point	132–135 °C @ 7 Torr	High vacuum distillation recommended
H NMR (CDCl ₃)	7.35 (m, 5H), 4.92 (dd, 1H), 3.55 (m, 2H), 2.20 (m, 2H)	Distinctive benzylic proton at 4.92 ppm
C NMR	143.5, 128.8, 128.0, 126.0, 73.0, 41.5, 30.5	C-Br at ~30.5 ppm

Safety & Handling (E-E-A-T)

- **Lachrymator Hazard:** Both the starting ketone (3-bromopropiophenone) and the product are potent lachrymators (tear-inducing). All operations must be conducted in a fume hood.
- **Skin Irritant:** Direct contact causes severe irritation. Double-gloving (Nitrile) is recommended.
- **Instability:** The product can cyclize to 1-phenyl-1,3-propanediol cyclic ether (oxetane) or epoxide if treated with strong bases. Store at 2–8 °C under inert atmosphere.

References

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- Corey-Bakshi-Shibata (CBS) Reduction General Protocol: Journal of the American Chemical Society. "A stable and easily prepared catalyst for the enantioselective reduction of ketones." [\[Link\]](#)
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